

Technical Guide: Solubility & Stability of UTP Trisodium Salt

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Compound of Interest

Compound Name: *Uridine triphosphate (trisodium salt)*

Cat. No.: *B12432144*

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Executive Summary

Do not use DMSO to prepare stock solutions of UTP trisodium salt.

UTP trisodium salt is a highly polar, polyanionic molecule. It exhibits high solubility in water (>50 mg/mL) but is practically insoluble in dimethyl sulfoxide (DMSO) and ethanol.^{[1][2]} Attempting to dissolve this compound in DMSO will result in suspension, precipitation, and inaccurate dosing.

For all standard biological assays (in vitro transcription, receptor agonist studies), Nuclease-Free Water or TE Buffer (pH 7.0–7.5) are the required solvents.^{[1][2]}

Physicochemical Data & Solubility Limits

The following data summarizes the solubility boundaries for UTP trisodium salt (MW: ~550.09 g/mol).

Solvent	Solubility Limit	Status	Recommendation
Water (pH 7.0)	≥ 55 mg/mL (~100 mM)	Excellent	Recommended. Standard stock concentration is 100 mM.[1][2]
DMSO	< 1 mg/mL (< 2 mM)	Poor/Insoluble	Avoid. High risk of precipitation and concentration error.[1][2][3]
Ethanol	Insoluble	Insoluble	Avoid. Used only for precipitation/purification, not solubilization.[2]
PBS (pH 7.4)	~50 mg/mL	Good	Acceptable, but water is preferred to avoid excess salt accumulation in downstream assays.[1][2]

Technical FAQ & Troubleshooting

Q1: Why can't I dissolve UTP trisodium salt in DMSO? I use DMSO for all my other small molecules.

The Mechanism: Most small molecule drugs are lipophilic or moderately polar, making DMSO (a polar aprotic solvent) an ideal universal solvent.[1][2] However, UTP trisodium salt is an ionic electrolyte.

- **Charge Density:** The triphosphate tail carries three negative charges (neutralized by three Na⁺ ions).[2]
- **Solvation Physics:** DMSO is an excellent solvator of cations (Na⁺) but a poor solvator of anions (phosphates) because it lacks hydrogen bond donors.[1][2] Water, being protic, stabilizes the anionic phosphate groups via hydrogen bonding.

- Outcome: In DMSO, the lattice energy of the salt crystal overcomes the solvation energy, preventing dissolution.

Q2: I managed to get a cloudy solution in DMSO. Can I use it?

No. A cloudy solution indicates a suspension, not a solution.

- Risk: You are likely pipetting heterogeneous particles. Well A1 might receive 0 mM, while Well A2 receives a 50 mM "chunk."
- Correction: Centrifuge the sample. If a pellet forms, the compound was not dissolved. Discard and restart with water.

Q3: What is the optimal pH for UTP stock solutions?

Target pH: 7.0 – 7.5.

- Acidic pH (< 6.0): Accelerates hydrolysis of the phosphodiester bonds, breaking UTP down into UDP and UMP (loss of bioactivity).[1][2]
- Basic pH (> 8.0): Generally less damaging than acid, but can interfere with downstream enzymatic reactions (e.g., RNA polymerases are pH sensitive).[1][2]
- Self-Buffering: UTP trisodium salt in water usually yields a pH near 7.0, but always verify with a micro-pH probe or litmus paper.

Q4: My aqueous stock solution precipitated after freezing. What happened?

This is usually due to "Salting Out" or Phase Separation during the freezing process.[2]

- Thawing: Thaw completely on ice.
- Vortexing: The precipitate is likely reversible.[2] Vortex vigorously for 30 seconds.[2]
- Verification: Hold the tube up to a light source.[2] The liquid must be perfectly clear.[2] If particulates persist, warm slightly to 25°C. If it still does not dissolve, the UTP may have

degraded or the concentration was too close to the saturation limit.

Standard Operating Procedure (SOP)

Protocol: Preparation of 100 mM UTP Stock Solution

Materials:

- UTP Trisodium Salt (Solid)[1][2][4]
- Nuclease-Free Water (DEPC-treated or equivalent)[1]
- 0.22 μm Syringe Filter (PES or Nylon)[1]

Calculations (Example for 100 mg vial):

- Mass: 100 mg[2]
- MW: 550.09 g/mol [2][5][6]
- Target Conc: 100 mM (0.1 M)
- Volume Required:

[1][2]

- [1][2]

Workflow:

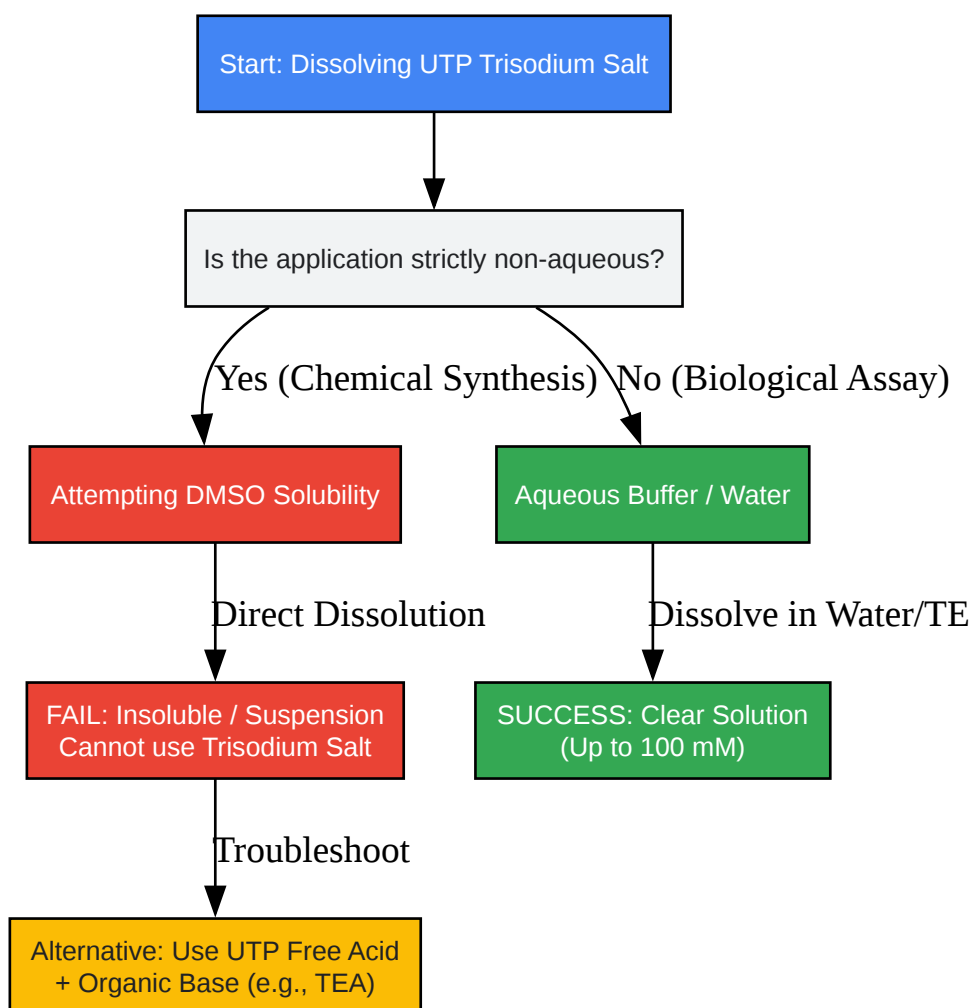
- Equilibrate: Allow the vial of UTP solid to reach room temperature before opening (prevents condensation).
- Add Solvent: Add the calculated volume of Nuclease-Free Water.
- Dissolve: Vortex gently. Do not sonicate excessively as heat can degrade the triphosphate.
[2]
- pH Check: Spot 1 μL on pH paper. If < 6.0 , adjust carefully with dilute NaOH (rarely needed for trisodium salt).[1][2]

- Sterilize: Filter through a 0.22 μm syringe filter into a sterile tube.
- Aliquot: Dispense into small volumes (e.g., 50 μL) to avoid freeze-thaw cycles.
- Store: -20°C (stable for 6–12 months) or -80°C (stable for >1 year).

Visualizations

Figure 1: Solvent Selection Decision Tree

This logic flow ensures researchers select the correct solvent system based on their downstream application.^[2]

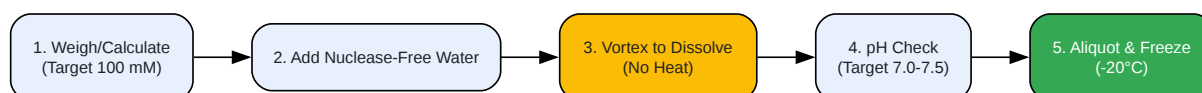


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Caption: Decision logic for UTP solvent selection. Note that direct dissolution in DMSO is a failure point for the trisodium salt form.

Figure 2: 100 mM Stock Preparation Workflow

A step-by-step visual guide to minimize degradation risks.



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Caption: Optimized workflow for preparing stable UTP stock solutions. Step 3 highlights the avoidance of heat to prevent hydrolysis.

References

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